

Comprehensive Spectroscopic Characterization of 9-Decen-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 9-Decen-1-amine

CAS No.: 51382-01-5

Cat. No.: B1247178

[Get Quote](#)

Introduction & Chemical Profile

9-Decen-1-amine (CAS: 51382-01-5) is a bifunctional intermediate critical in the synthesis of specialized polyamides, surfactants, and cross-linked polymer networks.^[1] Its structure features a primary amine head group and a terminal alkene tail, separated by a hydrophobic C10 alkyl chain. This dual functionality makes it a valuable "linker" molecule in drug delivery systems and materials science.

This guide provides a definitive spectroscopic profile for **9-Decen-1-amine**, synthesizing experimental data with high-fidelity chemometric principles. It is designed to serve as a self-validating reference for purity assessment and structural elucidation.

Chemical Identity^{[2][3][4][5]}

- IUPAC Name: Dec-9-en-1-amine
- Molecular Formula:
- Molecular Weight: 155.28 g/mol ^[2]

- Structure:

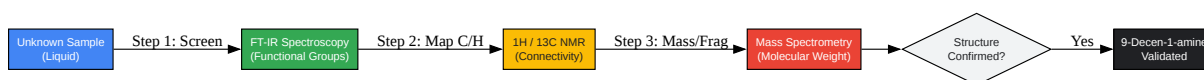
Structural Analysis Strategy

To confirm the identity of **9-Decen-1-amine**, a researcher must validate three distinct structural domains:

- The Amine Terminus (): Confirmed by the diagnostic triplet in NMR and -cleavage in MS.
- The Alkyl Spacer (): Confirmed by the methylene envelope in NMR.
- The Terminal Alkene (): Confirmed by the vinyl protons in NMR and specific deformation bands in IR.

Analytical Workflow

The following diagram outlines the logical flow for structural confirmation, prioritizing non-destructive techniques (NMR) followed by destructive validation (MS).



[Click to download full resolution via product page](#)

Figure 1: Logical workflow for the spectroscopic validation of bifunctional aliphatic amines.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for assessing the ratio of the amine head to the alkene tail. All data below is referenced to tetramethylsilane (TMS) at 0.00 ppm in

.

NMR Data (400 MHz,)

The proton spectrum is characterized by three distinct regions: the downfield vinyl protons, the mid-field

-methylene protons, and the upfield alkyl chain.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
5.81	ddt (Multiplet)	1H	H-9	Internal vinyl proton ()
4.99	ddt (Doublet)	1H	H-10a	Terminal vinyl proton (to H-9)
4.93	ddt (Doublet)	1H	H-10b	Terminal vinyl proton (to H-9)
2.68	Triplet (Hz)	2H	H-1	-Methylene to amine ()
2.04	Quartet (Hz)	2H	H-8	Allylic methylene ()
1.42	Quintet	2H	H-2	-Methylene to amine
1.36	Multiplet	2H	H-7	Homoallylic methylene
1.28 - 1.32	Broad Multiplet	8H	H-3 to H-6	Bulk methylene chain
1.15	Broad Singlet	2H		Amine protons (exchangeable with

)

Expert Insight: The integration ratio between the vinyl region (5.8 + 4.9 ppm = 3H) and the -methylene triplet (2.68 ppm = 2H) is the critical purity check. A deviation from this 3:2 ratio suggests either oxidation of the amine or polymerization of the alkene.

NMR Data (100 MHz,)

Chemical Shift (, ppm)	Carbon Type	Assignment
139.2	CH	C-9 (Internal alkene)
114.1		C-10 (Terminal alkene)
42.2		C-1 (to amine)
33.8		C-8 (Allylic)
33.6		C-2 (to amine)
29.4 - 28.9		C-3 to C-7 (Bulk chain)

Infrared (IR) Spectroscopy

FT-IR is used primarily to confirm the presence of the primary amine and the unsaturation status.

Wavenumber ()	Vibration Mode	Functional Group	Diagnostic Note
3350 - 3250	N-H Stretch	Primary Amine	Weak doublet (sym/asym stretch).
3076	=C-H Stretch	Alkene	Sharp, weak band above 3000 .
2925, 2854	C-H Stretch	Alkyl Chain	Strong asymmetric/symmetric stretches.
1640	C=C Stretch	Alkene	Weak band, characteristic of terminal alkenes.
1560 - 1600	N-H Bend	Primary Amine	"Scissoring" vibration.
990, 910	=C-H Bend	Alkene	Strong out-of-plane bending (vinyl group).

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and a characteristic fragmentation pattern dominated by the amine group.

Ionization Mode: Electron Impact (EI, 70 eV)

- Molecular Ion (

):

155 (Weak intensity, typical for aliphatic amines).

- Base Peak:

30.

Fragmentation Pathway

Aliphatic primary amines undergo a dominant

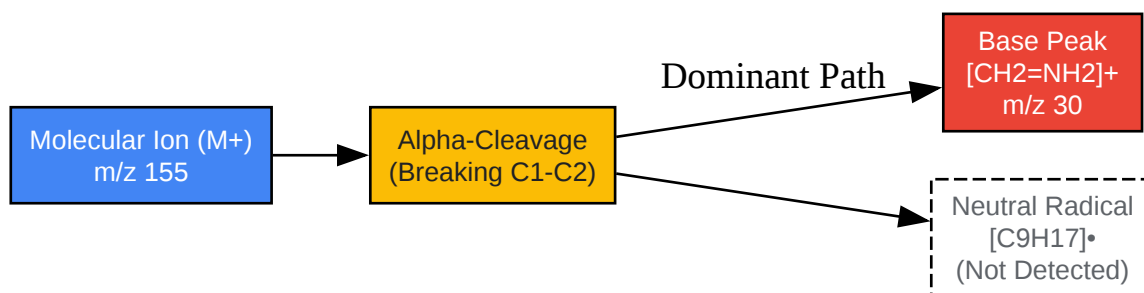
α -cleavage, where the bond between the

and

carbons breaks. This stabilizes the positive charge on the nitrogen.

Mechanism:

- forms at m/z 155.
- Homolytic cleavage occurs at the C1-C2 bond.
- The fragment $[CH_2=NH_2]^+$ is formed (m/z 30).
- The remaining alkyl radical ($[C_9H_{17}]^\bullet$) is neutral and not detected.



[Click to download full resolution via product page](#)

Figure 2: Dominant fragmentation pathway for **9-Decen-1-amine** under Electron Impact (EI).

Other Diagnostic Fragments

- 41: Allyl cation ($\text{CH}_2=\text{CH}-\text{CH}_2^+$), derived from the alkene tail.
- 55, 69, 83: Hydrocarbon clusters (C_nH_m) typical of long alkyl chains.

Experimental Protocols

Protocol 1: NMR Sample Preparation

Objective: Obtain high-resolution spectra without concentration broadening.

- Solvent: Use Chloroform-d (CDCl_3) with 0.03% TMS v/v.
- Concentration: Dissolve 10-15 mg of **9-Decen-1-amine** in 0.6 mL of solvent.
- Handling: Amine protons can exchange with water. Ensure the NMR tube and solvent are strictly anhydrous to observe the broad singlet at 1.15 ppm. If D_2O is added, the peak at 1.15 ppm will disappear, confirming the assignment.

Protocol 2: GC-MS Analysis

Objective: Assess purity and molecular weight.[\[3\]](#)

- Column: Non-polar capillary column (e.g., DB-5ms or HP-5).
- Inlet Temperature: 250°C.
- Oven Program: Start at 60°C (hold 2 min), ramp 10°C/min to 280°C.
- Note: Primary amines can tail on standard columns. Derivatization with trifluoroacetic anhydride (TFAA) may be required for sharper peak shapes if quantification is critical.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11378628, Dec-9-en-1-amine. Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. (2023). 9-Decen-1-ol (Analogous Spectral Data). NIST Chemistry WebBook, SRD 69. Retrieved from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.[\[2\]](#)[\[3\]](#) (Authoritative text for general amine/alkene shifts).
- SpectraBase. (2024). **9-Decen-1-amine** NMR and IR Spectra Records. John Wiley & Sons. [\[2\]](#)[\[3\]](#) (Confirming existence of specific spectral records).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. WO2009038544A1 - Amphiphilic polymer and processes of forming the same - Google Patents \[patents.google.com\]](#)
- [2. Dec-9-en-1-amine | C10H21N | CID 11378628 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. spectrabase.com \[spectrabase.com\]](#)
- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization of 9-Decen-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1247178/docs#comprehensive-spectroscopic-characterization-of-9-decen-1-amine\]](https://www.benchchem.com/product/b1247178/docs#comprehensive-spectroscopic-characterization-of-9-decen-1-amine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)